

What is L-Idose-13C-3 and its chemical properties

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Compound of Interest

Compound Name: *L*-Idose-13C-3

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L-Idose-13C-3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Idose-13C-3 is a stable isotope-labeled monosaccharide that serves as a valuable tool in metabolic research and drug development. As an isotopologue of L-Idose, a C-5 epimer of D-glucose, it allows for the tracing of metabolic pathways and the quantification of metabolic fluxes. This technical guide provides a comprehensive overview of the chemical properties of **L-Idose-13C-3**, relevant experimental protocols, and visualizations of associated metabolic pathways.

Chemical Properties and Data

L-Idose-13C-3 is L-Idose with a carbon-13 isotope at the third carbon position. While specific experimental data for **L-Idose-13C-3** is not widely available in public literature, the following table summarizes its known properties, supplemented with data for its unlabeled counterpart, L-Idose, for reference.

Property	Value	Source
Chemical Name	L-Idose-3-13C	N/A
Molecular Formula	C ₅ ¹³ CH ₁₂ O ₆	[1] [2]
Molecular Weight	181.15 g/mol	[1] [2]
Appearance	White to off-white solid	Inferred
Melting Point	132 °C (for L-Idose)	N/A
Solubility	Soluble in water	Inferred
Storage	Store at 2-8°C	[3]

Applications in Research

The primary application of **L-Idose-13C-3** is in metabolic flux analysis (MFA). By introducing this labeled sugar into a biological system, researchers can track the incorporation of the ¹³C label into various downstream metabolites. This allows for the elucidation of metabolic pathways and the quantification of the rate of reactions within these pathways.

One key area of interest is its use as a substrate for aldose reductase.[\[4\]](#) Aldose reductase is an enzyme implicated in diabetic complications, and studying its activity with labeled substrates can provide insights into disease mechanisms and the effects of potential inhibitors.

Experimental Protocols

Aldose Reductase Activity Assay

This protocol is adapted from studies on unlabeled L-Idose and can be used with **L-Idose-13C-3** to investigate enzyme kinetics and inhibitor screening.

Materials:

- **L-Idose-13C-3**
- Purified aldose reductase enzyme
- NADPH

- Sodium phosphate buffer (pH 6.8)
- Ammonium sulfate
- EDTA
- Spectrophotometer capable of reading absorbance at 340 nm

Procedure:

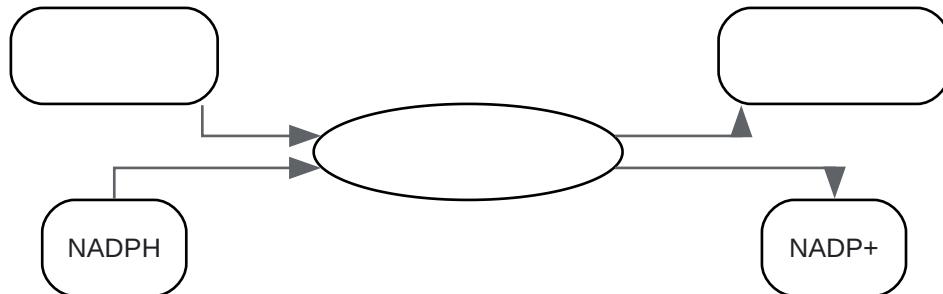
- Prepare a reaction mixture containing sodium phosphate buffer, ammonium sulfate, EDTA, and NADPH.
- Add the purified aldose reductase enzyme to the mixture.
- Initiate the reaction by adding **L-Idose-13C-3**.
- Monitor the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADPH.
- The rate of the reaction can be calculated from the change in absorbance over time.

For inhibitor screening, the assay can be performed in the presence of the test compound, and the results can be compared to a control without the inhibitor.

Visualizations

Metabolic Fate of L-Idose via Aldose Reductase

The following diagram illustrates the enzymatic reduction of L-Idose to L-Sorbitol by aldose reductase, a key reaction in its metabolic pathway.

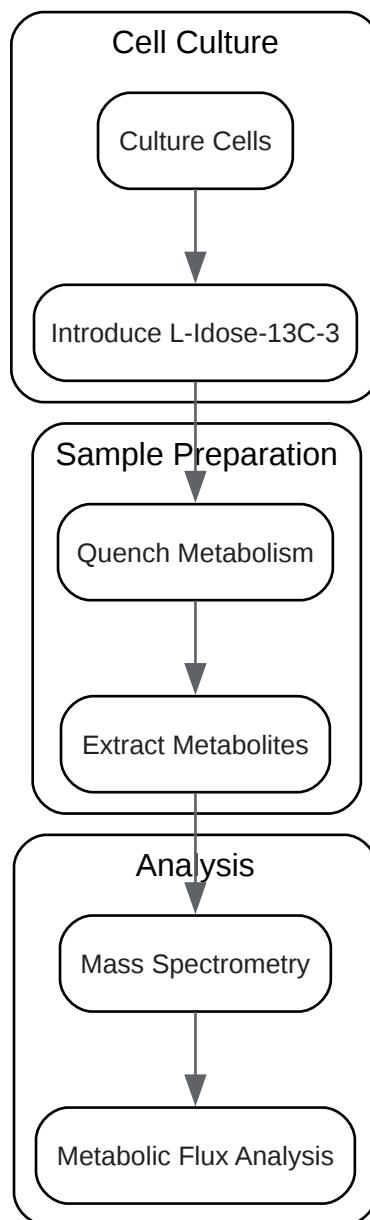


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Caption: Enzymatic conversion of **L-Idose-13C-3** by aldose reductase.

Experimental Workflow for Metabolic Tracing

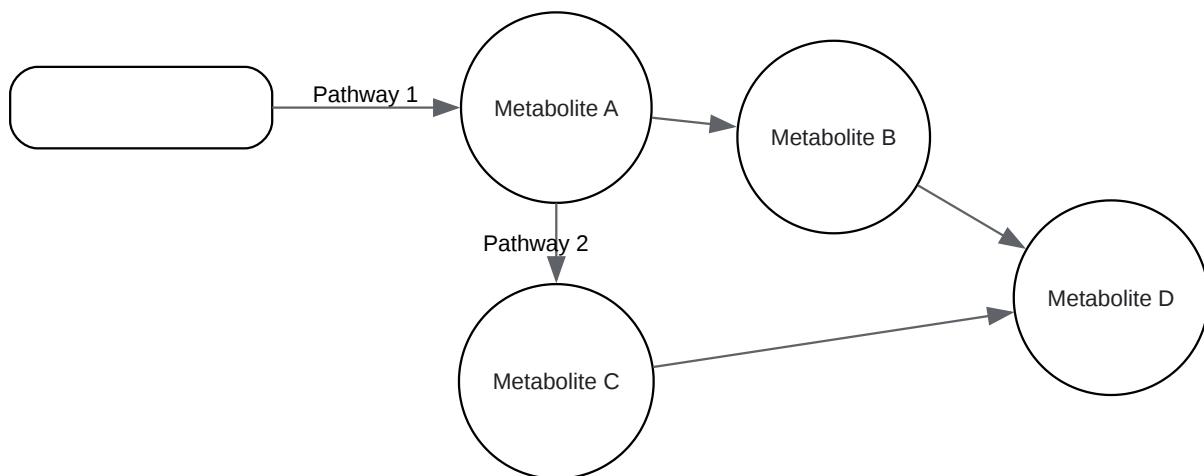
This diagram outlines a typical workflow for a metabolic tracing experiment using **L-Idose-13C-3**.

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Caption: Workflow for a ¹³C metabolic tracing experiment.

Principle of ¹³C Metabolic Flux Analysis

This diagram illustrates the core principle of using a ¹³C-labeled substrate to trace its path through a metabolic network.



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Caption: Tracing a ¹³C label through metabolic pathways.

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